

Ethyl Caffeate solubility in different organic solvents

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Compound of Interest

Compound Name: *Ethyl Caffeate*

Cat. No.: *B086002*

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Ethyl Caffeate Solubility: An In-depth Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl caffeate, the ethyl ester of caffeic acid, is a naturally occurring phenolic compound found in a variety of plants. It has garnered significant interest within the scientific community due to its diverse pharmacological activities, including antioxidant, anti-inflammatory, and anticancer properties. A fundamental understanding of its solubility in various organic solvents is crucial for its extraction, purification, formulation, and *in vitro/in vivo* studies. This technical guide provides a comprehensive overview of the available data on **ethyl caffeate** solubility, detailed experimental protocols for its determination, and insights into its molecular interactions.

Data Presentation: Solubility of Ethyl Caffeate

Comprehensive quantitative solubility data for **ethyl caffeate** across a wide range of organic solvents is not extensively documented in publicly available literature. However, based on existing studies and chemical properties, the following table summarizes the available quantitative and qualitative solubility information.

Solvent	Chemical Formula	Polarity Index	Solubility	Temperature (°C)	Citation
Quantitative Data					
Dimethyl Sulfoxide (DMSO)					
	C ₂ H ₆ OS	7.2	41 mg/mL (196.92 mM)	Not Specified	
Qualitative Data					
Ethanol	C ₂ H ₅ OH	5.2	Soluble	Not Specified	[1] [2]
Ethyl Acetate	C ₄ H ₈ O ₂	4.4	Soluble	Not Specified	[3]
Dichloromethane	CH ₂ Cl ₂	3.1	Soluble	Not Specified	[3]
Petroleum Ether	-	~0.1	Insoluble/Slightly Soluble	Not Specified	[3]

Note: The qualitative data is inferred from extraction and isolation studies where **ethyl caffeoate** was successfully dissolved in the respective solvents. Further experimental validation is required to determine the precise solubility limits.

Experimental Protocols for Solubility Determination

The solubility of a compound like **ethyl caffeoate** can be determined using several well-established experimental methods. The choice of method often depends on the properties of the solute and solvent, the required accuracy, and the available analytical instrumentation.

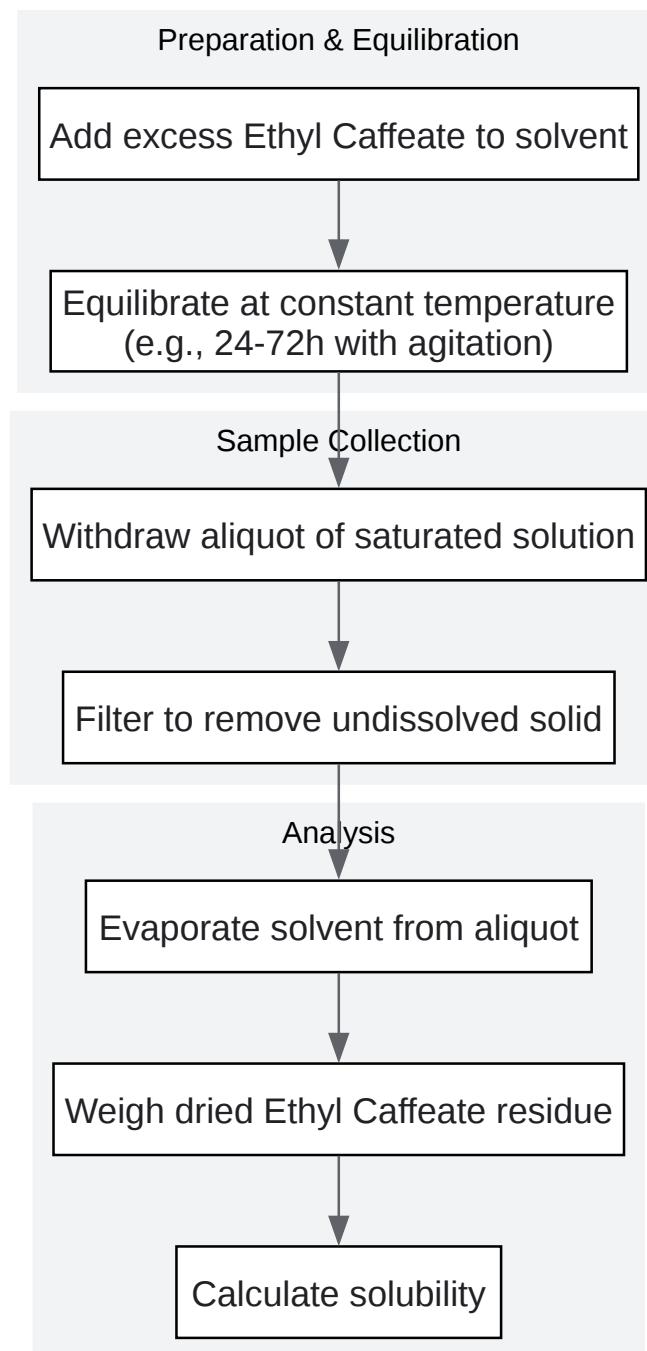
Gravimetric Method

The gravimetric method is a classical and straightforward technique for determining solubility. It relies on the direct measurement of the mass of the solute that dissolves in a known mass or volume of a solvent to form a saturated solution at a specific temperature.

Methodology:

- Sample Preparation: An excess amount of **ethyl caffeoate** is added to a known volume of the desired organic solvent in a sealed container, such as a glass vial or flask.
- Equilibration: The mixture is agitated (e.g., using a magnetic stirrer or a shaker bath) at a constant, controlled temperature for a prolonged period (typically 24-72 hours) to ensure that equilibrium is reached and a saturated solution is formed.
- Phase Separation: After equilibration, the undissolved solid is allowed to settle. A clear aliquot of the supernatant (the saturated solution) is carefully withdrawn using a pre-heated or pre-weighed syringe fitted with a filter (e.g., a 0.45 μm PTFE filter) to prevent any solid particles from being transferred.
- Solvent Evaporation: The collected aliquot is transferred to a pre-weighed container (e.g., an evaporating dish or a watch glass). The solvent is then carefully evaporated under a gentle stream of nitrogen or in a vacuum oven at a temperature that does not cause degradation of the **ethyl caffeoate**.
- Mass Determination: Once the solvent is completely removed, the container with the dried **ethyl caffeoate** residue is weighed again. The mass of the dissolved **ethyl caffeoate** is determined by subtracting the initial mass of the empty container.
- Calculation: The solubility is then calculated and expressed in units such as g/L, mg/mL, or mol/L.

Experimental Workflow for Gravimetric Solubility Determination

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Gravimetric Method Workflow

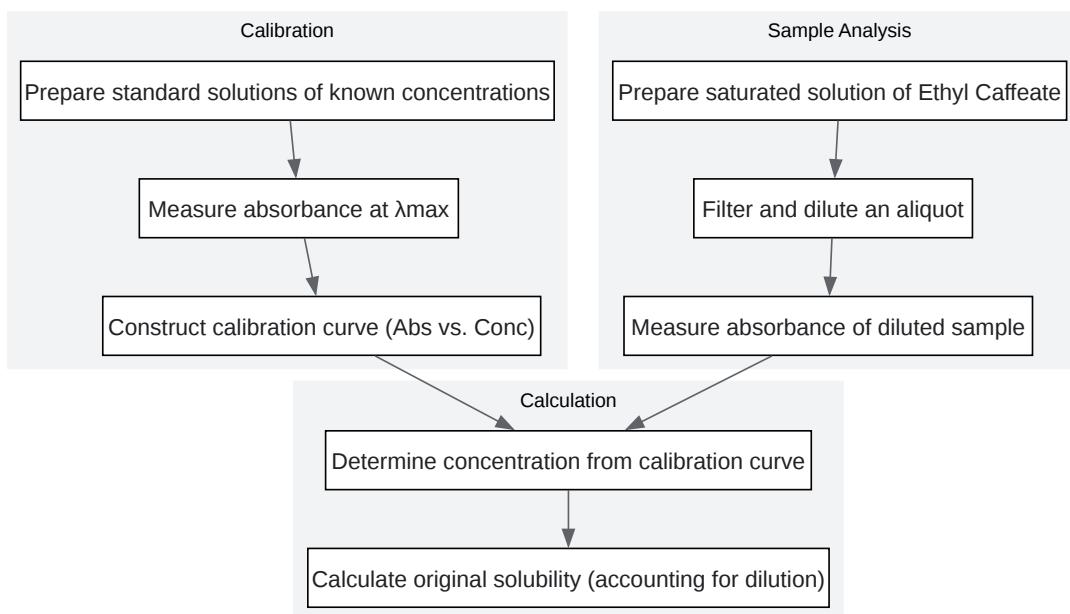
UV-Vis Spectrophotometry

UV-Vis spectrophotometry is a rapid and sensitive method for determining the concentration of a substance in solution, provided the compound has a chromophore that absorbs light in the ultraviolet-visible range. **Ethyl caffeate** exhibits a characteristic UV absorbance maximum, making this technique suitable for its quantification.

Methodology:

- Calibration Curve: A series of standard solutions of **ethyl caffeate** with known concentrations are prepared in the solvent of interest. The absorbance of each standard solution is measured at the wavelength of maximum absorbance (λ_{max}) for **ethyl caffeate**. A calibration curve is then constructed by plotting absorbance versus concentration.
- Sample Preparation and Equilibration: A saturated solution of **ethyl caffeate** is prepared as described in the gravimetric method (steps 1 and 2).
- Sample Collection and Dilution: A clear aliquot of the saturated solution is withdrawn and filtered. This aliquot is then diluted with a known volume of the solvent to bring the concentration within the linear range of the calibration curve.
- Absorbance Measurement: The absorbance of the diluted sample is measured at the λ_{max} .
- Concentration Determination: The concentration of **ethyl caffeate** in the diluted sample is determined from the calibration curve.
- Solubility Calculation: The solubility of **ethyl caffeate** in the original saturated solution is calculated by taking into account the dilution factor.

Workflow for UV-Vis Spectrophotometric Solubility Determination

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UV-Vis Spectrophotometry Workflow

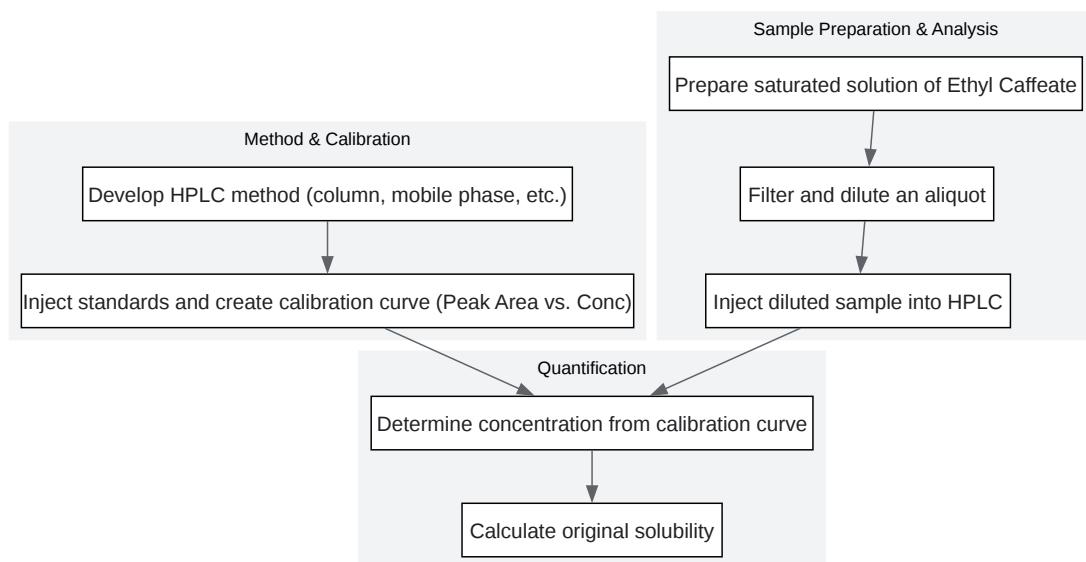
High-Performance Liquid Chromatography (HPLC)

HPLC is a highly sensitive and specific analytical technique that can be used to determine the concentration of a compound in a complex mixture. It is particularly useful when other compounds in the solution might interfere with UV-Vis measurements.

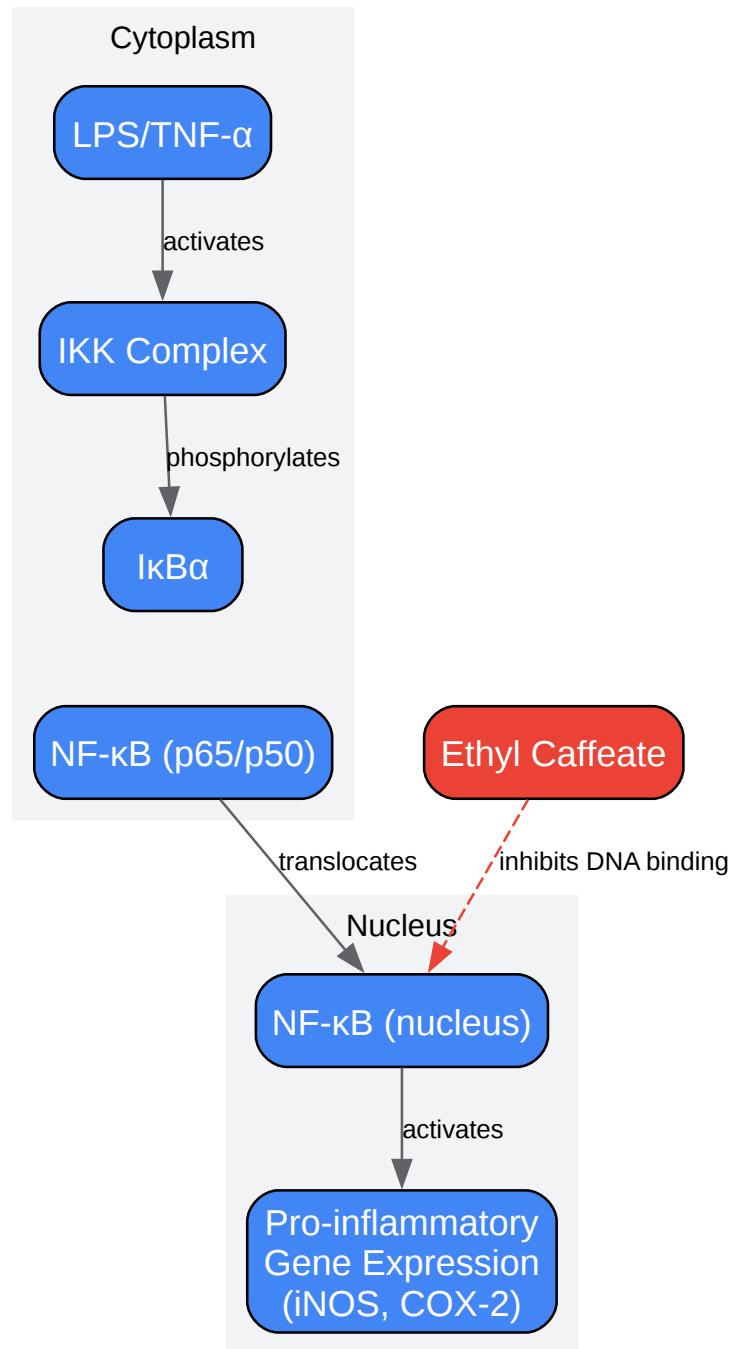
Methodology:

- Method Development: An appropriate HPLC method is developed, which includes selecting a suitable column (e.g., C18), mobile phase, flow rate, and detector wavelength (based on the UV absorbance of **ethyl caffeate**).
- Calibration: A calibration curve is generated by injecting standard solutions of **ethyl caffeate** of known concentrations into the HPLC system and plotting the peak area against concentration.
- Sample Preparation and Equilibration: A saturated solution is prepared as described in the gravimetric method.
- Sample Collection and Dilution: An aliquot of the saturated solution is withdrawn, filtered, and diluted with the mobile phase to a concentration that falls within the linear range of the calibration curve.
- Injection and Analysis: A known volume of the diluted sample is injected into the HPLC system. The peak corresponding to **ethyl caffeate** is identified by its retention time, and the peak area is recorded.
- Quantification and Calculation: The concentration of **ethyl caffeate** in the diluted sample is determined from the calibration curve using the measured peak area. The solubility in the original saturated solution is then calculated, considering the dilution factor.

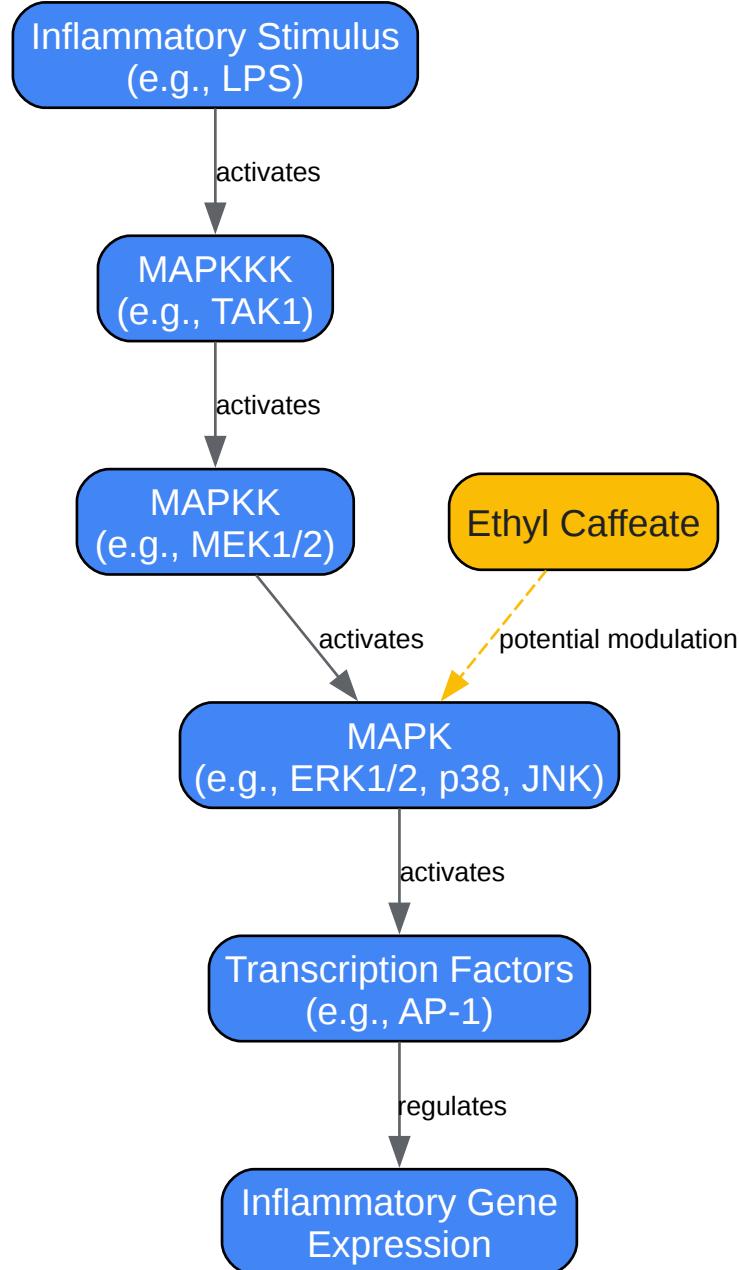
Workflow for HPLC-based Solubility Determination



Inhibition of NF-κB Signaling by Ethyl Caffeate



Ethyl Caffeate and the MAPK Signaling Pathway

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